

An In-depth Technical Guide on the Safety of HO-PEG20-OH

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Compound of Interest

Compound Name: HO-PEG20-OH

Cat. No.: B15541847

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This guide provides a comprehensive overview of the safety information for **HO-PEG20-OH**, a polyethylene glycol derivative with 20 ethylene glycol units. The information is compiled from various Safety Data Sheets (SDS) for polyethylene glycols of different molecular weights, as a specific SDS for **HO-PEG20-OH** is not readily available. The CAS number for polyethylene glycol is 25322-68-3, which is applicable to a wide range of its polymers.

Hazard Identification

Polyethylene glycol, including **HO-PEG20-OH**, is generally not classified as a hazardous substance or mixture according to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.^{[1][2][3][4][5][6]} However, it may cause mild irritation to the respiratory tract upon inhalation of dust or vapors, and to the eyes upon contact.^{[2][7]} Ingestion of large doses of lower molecular weight PEGs may lead to gastro-intestinal upset.^[8]

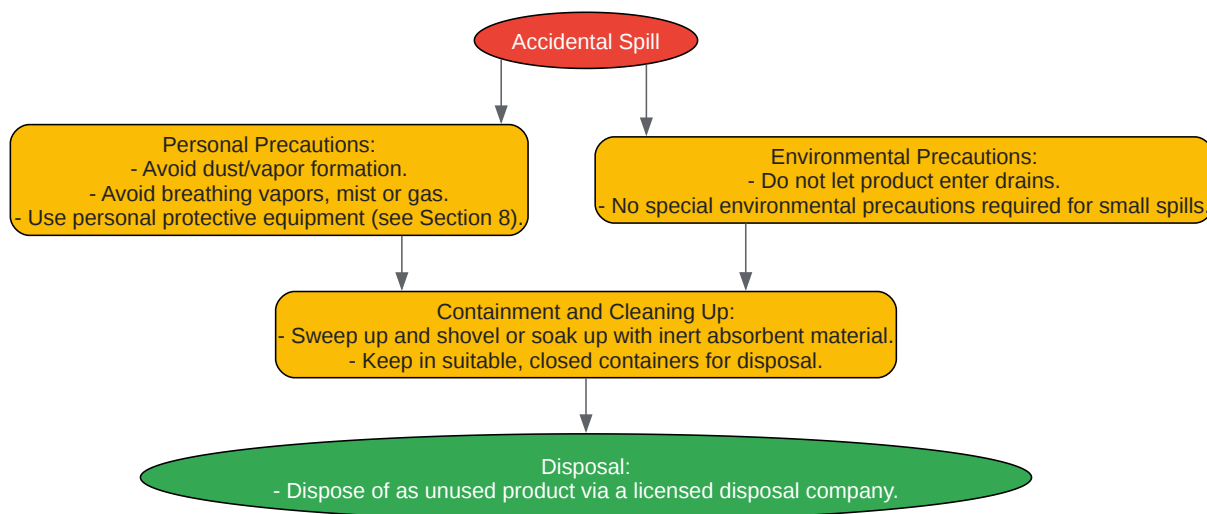
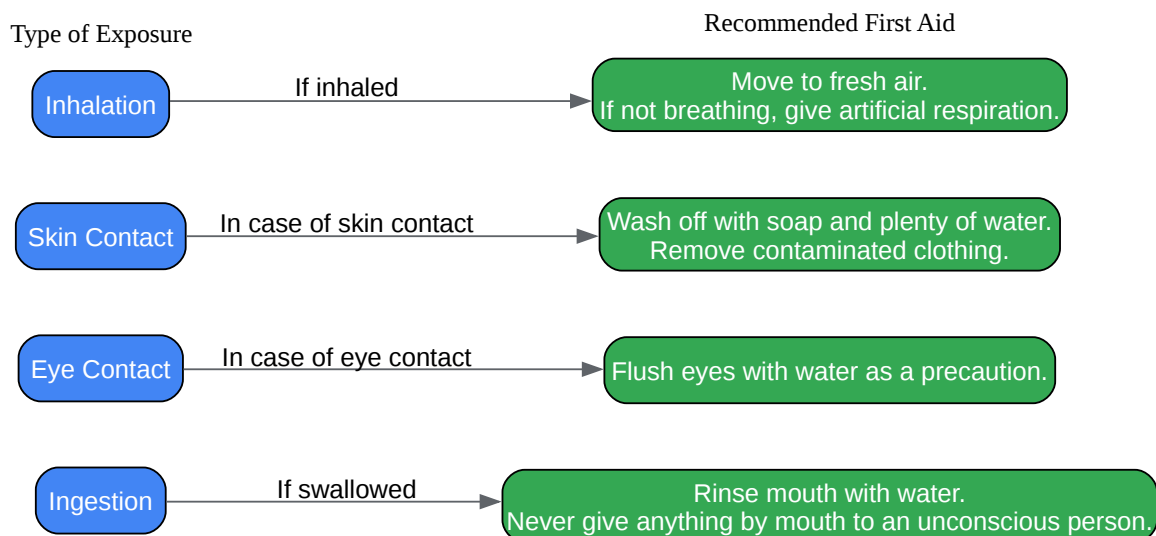
Potential Health Effects:

- Inhalation: May be harmful if inhaled and can cause respiratory tract irritation.^{[2][6]}
- Skin Contact: Not expected to cause significant skin irritation.^{[2][8]}
- Eye Contact: May cause eye irritation.^{[2][7]}
- Ingestion: May be harmful if swallowed in large quantities.^{[2][8]}

To the best of current knowledge, the chemical, physical, and toxicological properties of many polyethylene glycol derivatives have not been thoroughly investigated.[\[2\]](#)[\[3\]](#)

First Aid Measures

In case of exposure, the following first aid measures are recommended.



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